

# Proper Disposal of Multi-Element Calibration Standard-2A for ICP-MS

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## Compound of Interest

Compound Name: MS 28

Cat. No.: B053680

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This solution is a laboratory reagent and must be handled with appropriate safety precautions. The primary hazards are associated with its corrosive nature, as it contains nitric acid.

## Safety and Hazard Information

Property	Value
Physical State	Liquid
Primary Hazard	Corrosive (Causes severe skin burns and eye damage)
Hazard Pictogram	GHS05
Signal Word	Danger
Hazard-determining component	Nitric Acid
Vapor Pressure (at 20°C)	23 hPa
Density (at 20°C)	1 g/cm <sup>3</sup>

## Disposal Protocol

Disposal of this chemical standard must comply with local, regional, national, and international regulations. Under no circumstances should it be disposed of with household garbage or allowed to enter the sewage system.

#### Step 1: Personal Protective Equipment (PPE)

- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.

#### Step-2: Containment of Spills

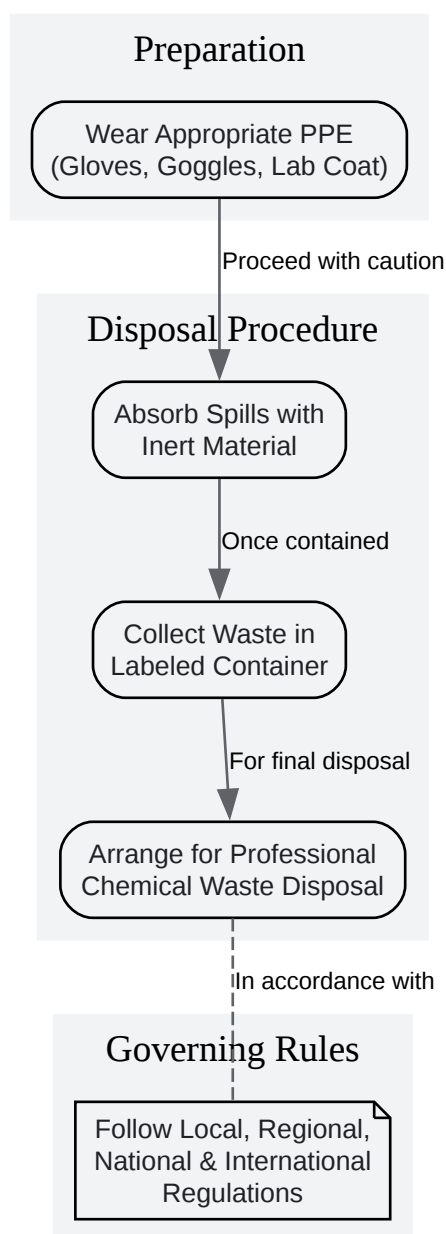
- In case of a spill, absorb the liquid with a non-combustible, absorbent material such as sand, diatomite, or acid binders.

#### Step 3: Waste Collection

- Carefully collect the absorbed material and the empty container into a designated and clearly labeled waste container for chemical waste.
- Ensure the waste container is compatible with corrosive materials.

#### Step 4: Final Disposal

- The sealed waste container must be disposed of through a licensed chemical waste disposal service.
- Refer to your institution's environmental health and safety (EHS) guidelines for specific procedures on chemical waste pickup and disposal.



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Caption: Disposal workflow for Multi-element calibration standard-2A for ICP-MS.

## Disposal of Other "MS 28" Substances

If you are working with a different substance labeled "MS 28," such as the **MS 28** cyclinD1 Degradar (PROTAC®), it is critical to obtain the specific Safety Data Sheet (SDS) from the manufacturer. The SDS will provide detailed information on the substance's hazards, handling, and disposal requirements.

### General Disposal Principles for Research-Grade Chemicals:

- Consult the SDS: This is the primary source of information for safe handling and disposal.
- Segregate Waste: Do not mix different chemical wastes.
- Label Waste Containers: Clearly label all waste containers with the chemical name and associated hazards.
- Follow Institutional Policies: Adhere to your organization's specific protocols for chemical waste management.
- Use a Licensed Waste Disposal Service: Ensure that all chemical waste is handled and disposed of by a certified professional service.
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